

Application Notes and Protocols: Utilizing CCR6 Inhibitor 1 in a Chemotaxis Assay

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Compound of Interest

Compound Name: CCR6 inhibitor 1

Cat. No.: B3007503

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Introduction

The C-C chemokine receptor 6 (CCR6) and its unique ligand, C-C motif chemokine ligand 20 (CCL20), play a pivotal role in the migration and recruitment of various immune cells, including T cells, B cells, and dendritic cells.[1] This signaling axis is implicated in the pathogenesis of numerous inflammatory and autoimmune diseases, as well as in cancer progression, making it an attractive target for therapeutic intervention.[2][3] CCR6 inhibitors, such as "**CCR6 inhibitor 1**," are valuable tools for studying the biological functions of this receptor and for developing novel therapeutics.[4] These inhibitors typically work by blocking the interaction between CCR6 and CCL20, thereby preventing the downstream signaling events that lead to cell migration.[1][3]

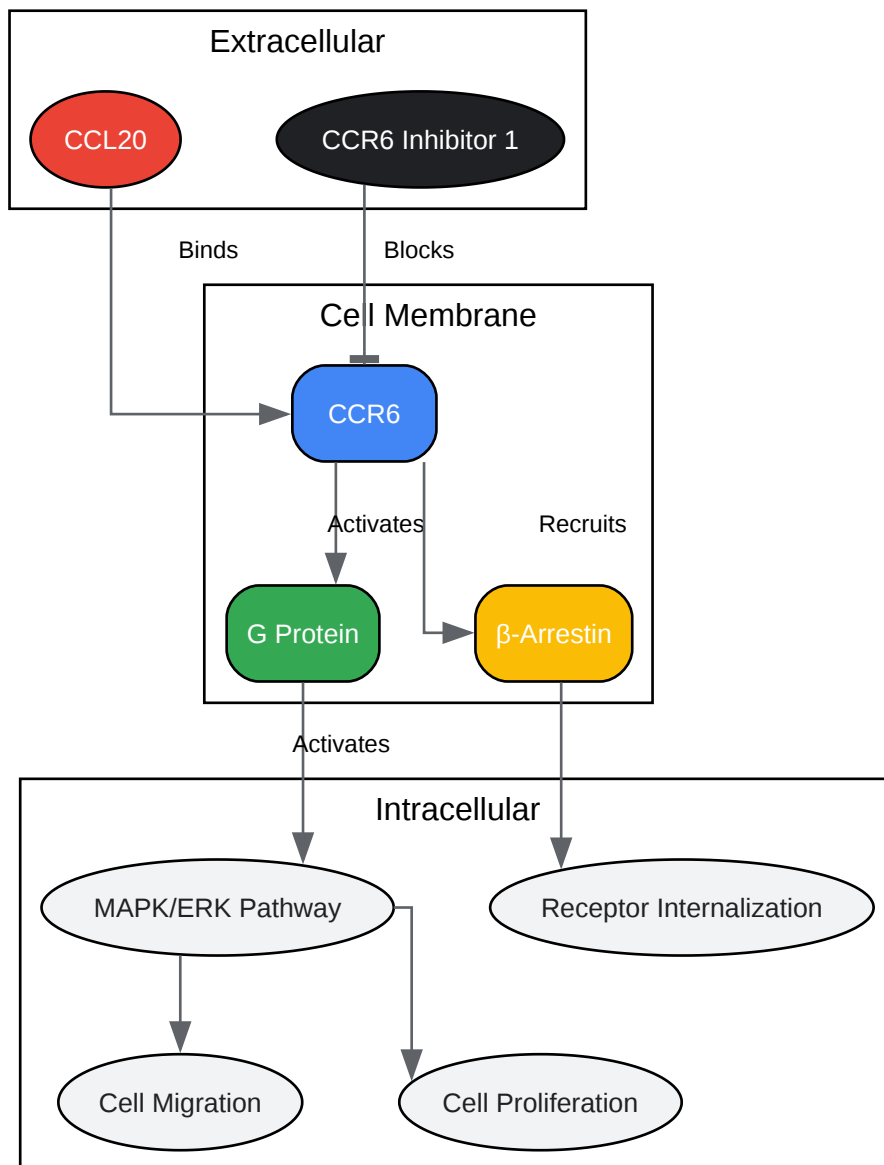
This document provides a detailed protocol for utilizing "**CCR6 inhibitor 1**" in a chemotaxis assay to evaluate its efficacy in blocking CCL20-induced cell migration.

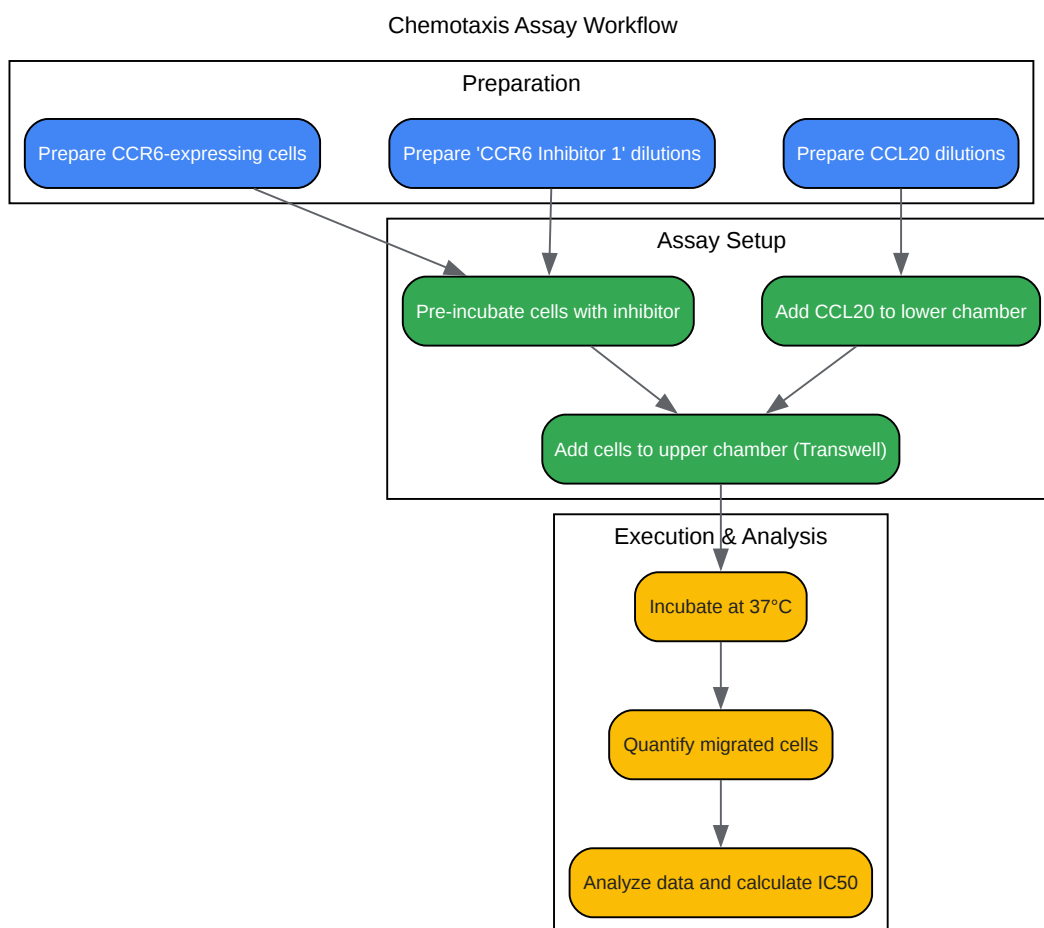
Signaling Pathway of CCR6

The binding of CCL20 to CCR6, a G protein-coupled receptor (GPCR), initiates a cascade of intracellular signaling events.[1][5][6] This activation leads to the dissociation of G protein subunits, which in turn triggers downstream pathways, including the MAPK/ERK pathway, that are crucial for cell proliferation and migration.[5][7] CCR6 signaling can also involve β -arrestin recruitment, leading to receptor desensitization and internalization, as well as G protein-

independent signaling.[6] "**CCR6 inhibitor 1**" is designed to block the initial ligand-receptor interaction, thereby inhibiting these downstream effects.

CCR6 Signaling Pathway





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